

Boc-D-tyr(ME)-OH solubility in DMF and other solvents

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Compound of Interest

Compound Name: Boc-D-tyr(ME)-OH

Cat. No.: B558434

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Application Notes and Protocols for Boc-D-tyr(ME)-OH

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes on the solubility of N- α -Boc-O-methyl-D-tyrosine (**Boc-D-tyr(ME)-OH**), a key building block in solid-phase peptide synthesis (SPPS). Understanding its solubility in various solvents is critical for efficient reaction setup, purification, and handling.

Compound Information

Identifier	Value
IUPAC Name	(2R)-2-[(tert-butoxycarbonyl)amino]-3-(4-methoxyphenyl)propanoic acid
CAS Number	68856-96-2
Molecular Formula	C ₁₅ H ₂₁ NO ₅
Molecular Weight	295.33 g/mol
Appearance	White to off-white powder

Solubility Profile

The solubility of **Boc-D-tyr(ME)-OH** is crucial for its application in peptide synthesis and other chemical reactions. The N-Boc protecting group significantly increases its solubility in a wide range of organic solvents compared to the unprotected amino acid. The following table summarizes the available quantitative and qualitative solubility data. Data for the L-isomer (Boc-L-tyr(ME)-OH) is included as a close reference, given that solubility is not typically significantly affected by stereochemistry.

Solvent	Quantitative Solubility	Qualitative Solubility	Conditions / Notes	Citation
Dimethylformamide (DMF)	≥ 147.7 mg/mL (≥ 0.5 M)	Freely Soluble	Based on a clear solution forming with 1 mmole in 2 mL.	[1]
Dimethyl Sulfoxide (DMSO)	~ 100 mg/mL (~ 0.34 M)	Soluble	Ultrasonic bath may be required for complete dissolution.	[2][3]
Dichloromethane (DCM)	-	Soluble	A common solvent for peptide synthesis, indicating good solubility.	
Chloroform (CHCl ₃)	-	Soluble		
Ethyl Acetate (EtOAc)	-	Soluble	Used as an extraction solvent in syntheses, implying good solubility.	
Acetone	-	Soluble		
Methanol (MeOH)	≥ 10 mg/mL	Soluble	Used as a solvent for optical rotation measurements at $c=1$.	
Tetrahydrofuran (THF)	-	Soluble	Often used in reaction mixtures	

			involving this compound.
Water	-	Insoluble / Sparingly Soluble	Generally, Boc-protected amino acids have low aqueous solubility.

Experimental Protocols

Protocol for Preparation of a Stock Solution in DMF

This protocol describes the preparation of a 0.5 M stock solution of **Boc-D-tyr(ME)-OH** in DMF, a common concentration for coupling reactions in solid-phase peptide synthesis.

Materials:

- **Boc-D-tyr(ME)-OH** (MW: 295.33 g/mol)
- Anhydrous N,N-Dimethylformamide (DMF)
- Volumetric flask
- Magnetic stirrer and stir bar or vortex mixer
- Spatula and weighing paper/boat
- Analytical balance

Procedure:

- Calculate the required mass: For a 10 mL stock solution of 0.5 M, the required mass of **Boc-D-tyr(ME)-OH** is: $\text{Mass} = 0.5 \text{ mol/L} \times 0.010 \text{ L} \times 295.33 \text{ g/mol} = 1.477 \text{ g}$
- Weigh the compound: Accurately weigh 1.477 g of **Boc-D-tyr(ME)-OH** using an analytical balance.

- **Dissolution:** Transfer the weighed compound to a 10 mL volumetric flask. Add approximately 7-8 mL of anhydrous DMF.
- **Mixing:** Gently swirl the flask or use a magnetic stirrer/vortex mixer until the solid is completely dissolved. A clear solution should be obtained.
- **Final Volume Adjustment:** Once fully dissolved, carefully add anhydrous DMF to the 10 mL mark on the volumetric flask.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogeneous solution.
- **Storage:** Store the stock solution in a tightly sealed, clearly labeled container, protected from moisture. For long-term storage, refer to the manufacturer's recommendations, typically at 2-8°C.

Protocol for Determination of Solubility (Shake-Flask Method)

This protocol provides a general method for determining the equilibrium solubility of **Boc-D-tyr(ME)-OH** in a specific solvent.

Materials:

- **Boc-D-tyr(ME)-OH**
- Selected solvent of interest
- Small vials with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)

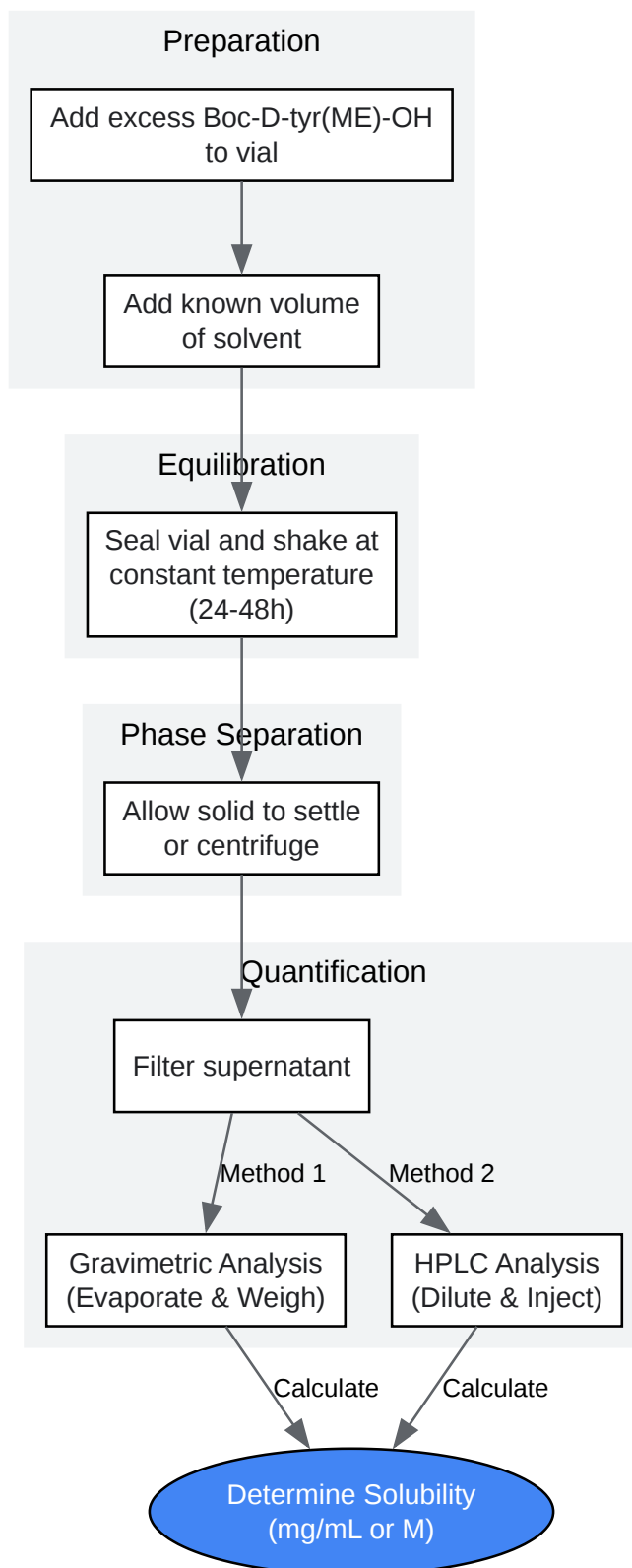
- High-Performance Liquid Chromatography (HPLC) system or a method for gravimetric analysis

Procedure:

- Sample Preparation: Add an excess amount of **Boc-D-tyr(ME)-OH** to a vial. The presence of undissolved solid after equilibration is necessary to ensure saturation.
- Solvent Addition: Add a known volume of the chosen solvent to the vial.
- Equilibration: Seal the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Allow the mixture to equilibrate for a sufficient time (e.g., 24-48 hours) to ensure the solution is saturated.
- Phase Separation: After equilibration, let the vial stand to allow the excess solid to settle. Alternatively, centrifuge the vial at a moderate speed to pellet the undissolved solid.
- Sample Extraction: Carefully withdraw a known volume of the supernatant using a syringe. Immediately filter the solution through a syringe filter to remove any remaining solid particles.
- Quantification:
 - Gravimetric Analysis: Accurately weigh an empty, dry container. Transfer the filtered solution to the container. Carefully evaporate the solvent under a stream of nitrogen or in a vacuum oven at a temperature below the compound's melting point. Once all solvent is removed, weigh the container with the dried residue. The difference in weight gives the mass of the dissolved compound.
 - HPLC Analysis: Prepare a calibration curve using standard solutions of **Boc-D-tyr(ME)-OH** of known concentrations. Dilute the filtered saturated solution with a suitable solvent and analyze it by HPLC. Determine the concentration from the calibration curve.
- Calculate Solubility: Express the solubility in mg/mL or mol/L based on the quantified mass or concentration and the volume of the solvent used.

Visualizations

Experimental Workflow for Solubility Determination

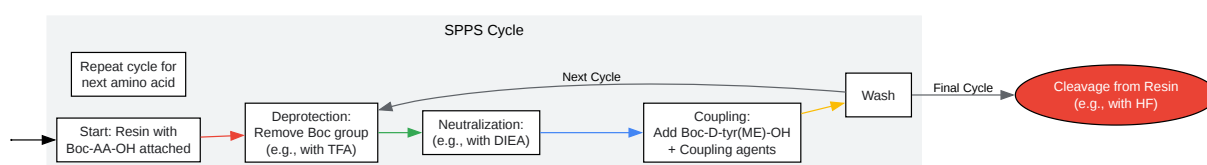


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Caption: Workflow for the experimental determination of solubility using the shake-flask method.

Role in Boc Solid-Phase Peptide Synthesis (SPPS)

Boc-D-tyr(ME)-OH is a standard building block for introducing O-methyl-D-tyrosine residues into a peptide chain using the Boc-SPPS strategy.



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